

safe handling and storage procedures for 3,5-Dibromobenzonitrile

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Compound of Interest

Compound Name: 3,5-Dibromobenzonitrile

Cat. No.: B1351247

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Technical Support Center: 3,5-Dibromobenzonitrile

This guide provides essential safety information, handling protocols, and emergency procedures for researchers, scientists, and drug development professionals working with **3,5-Dibromobenzonitrile** (CAS No. 97165-77-0).

Frequently Asked Questions (FAQs)

1. What is **3,5-Dibromobenzonitrile** and what are its primary hazards? **3,5-Dibromobenzonitrile** is a chemical compound often used in organic synthesis.^[1] It is classified as a hazardous substance with the following primary risks:

- Harmful if swallowed (H302).^[2]
- Causes skin irritation (H315).^[2]
- Causes serious eye irritation (H319).^[2]
- May cause respiratory irritation (H335).^[2]

2. What personal protective equipment (PPE) is required when handling this chemical? To minimize exposure, comprehensive PPE is mandatory. This includes:

- Eye/Face Protection: Wear tightly fitting safety goggles or glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards.^{[3][4]}

- Skin Protection: Use chemical-resistant gloves (e.g., nitrile rubber) that have been inspected for integrity before use.[3][5] A complete protective suit or lab coat should be worn to prevent skin contact.[3]
- Respiratory Protection: Handle only in a well-ventilated area or under a chemical fume hood. [3][4] If ventilation is inadequate or dust formation is likely, use a NIOSH/MSHA-approved respirator.[6]

3. How should I properly store **3,5-Dibromobenzonitrile**? Proper storage is crucial for maintaining chemical stability and ensuring safety.

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[3][7]
- Store locked up to prevent unauthorized access.[4][7]
- For long-term stability, some suppliers recommend storage in a refrigerator or under an inert atmosphere (like nitrogen or argon) at 2-8°C.[2][8]
- Store away from incompatible materials such as strong oxidizing agents.[9][10]

4. What should I do in case of accidental skin or eye contact? Immediate action is required to mitigate harm.

- Skin Contact: Immediately take off contaminated clothing.[4] Wash the affected area thoroughly with soap and plenty of water.[3][11] Consult a physician if irritation persists.[3]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][4] Remove contact lenses if present and easy to do.[7] Seek immediate medical attention.[3]

5. How do I handle a spill? In the event of a spill, follow these emergency procedures:

- Evacuate personnel from the immediate area and ensure adequate ventilation.[3]
- Wear full personal protective equipment, including respiratory protection.[3]
- Avoid generating dust.[3]

- Carefully sweep or shovel the spilled material into a suitable, closed container for disposal.
[3]
- Do not let the chemical enter drains or waterways.[3]

6. What is the correct fire-fighting procedure for this chemical?

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or a water spray.[3][4]
- Specific Hazards: During a fire, it may emit toxic and irritating fumes, including carbon oxides, nitrogen oxides (NOx), and hydrogen bromide gas.[3]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[3]

Data Presentation

Table 1: Hazard Identification and Classification

Hazard Class	GHS Hazard Statement	Signal Word
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Warning[2]
Skin Irritation (Category 2)	H315: Causes skin irritation	Warning[2]
Eye Irritation (Category 2A)	H319: Causes serious eye irritation	Warning[2]
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation	Warning[2]

Table 2: Summary of First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration and consult a physician immediately.[3][4]
Skin Contact	Remove contaminated clothing and shoes immediately. Wash the affected area with soap and plenty of water. Consult a physician.[3][4]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if applicable. Consult a physician immediately.[3][7]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician immediately.[3][4]

Table 3: Physical and Chemical Properties

Property	Value
Molecular Formula	$C_7H_3Br_2N$ [12]
Molecular Weight	260.92 g/mol [2]
Physical Form	Colorless or white to yellow to brown powder or crystals.[2]
Melting Point	98 °C[8]
Boiling Point	261.2±20.0 °C (Predicted)[8]
Storage Temperature	Refrigerator; 2-8°C under inert gas.[2][8]

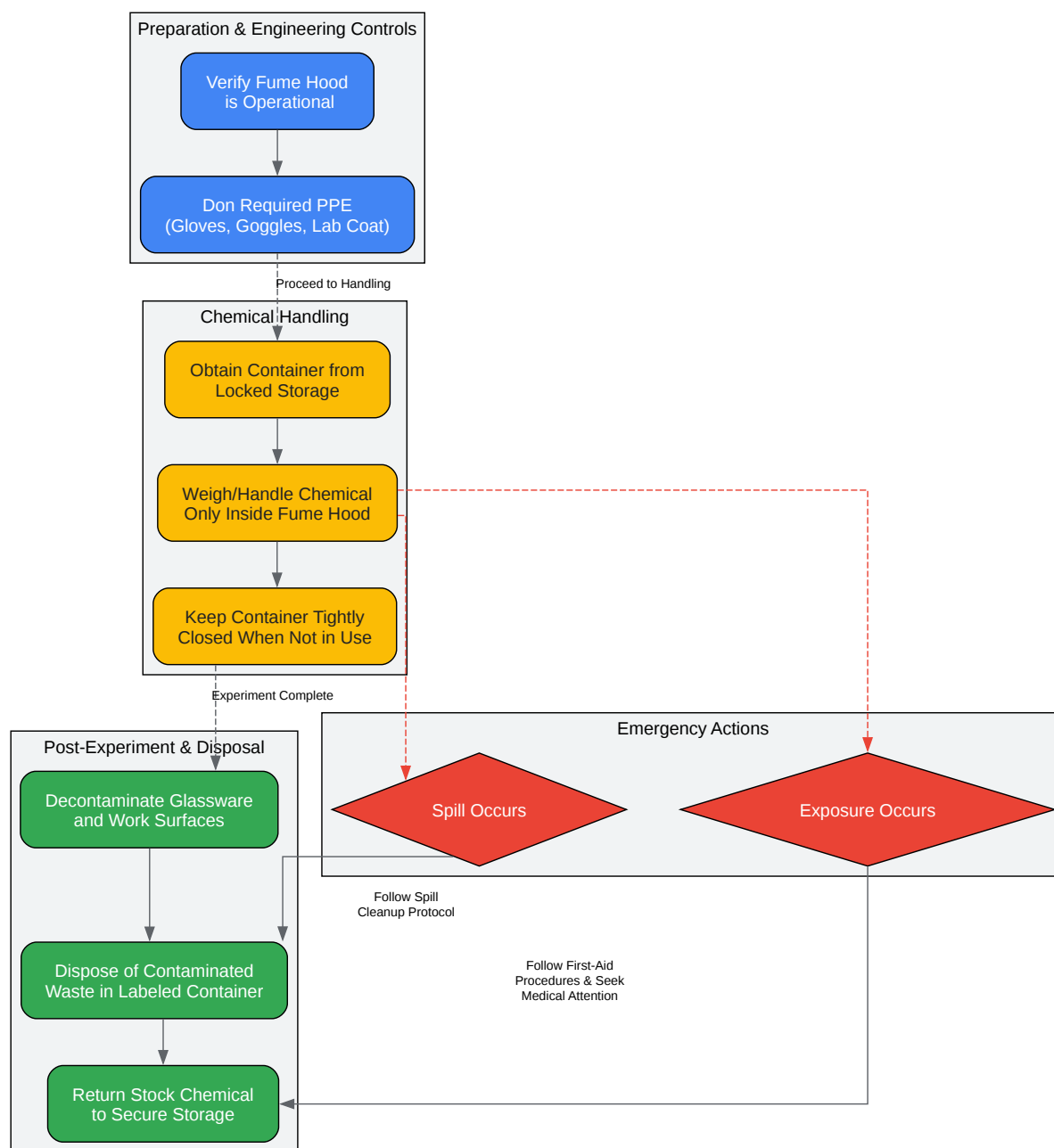
Experimental Protocols

Protocol: Accidental Spill Cleanup

This protocol outlines the steps for safely managing a small-scale laboratory spill of solid **3,5-Dibromobenzonitrile**.

- Immediate Response & Area Securement 1.1. Alert all personnel in the immediate vicinity of the spill. 1.2. Evacuate non-essential personnel from the area.[\[3\]](#) 1.3. Restrict access to the contaminated area. 1.4. Increase ventilation in the area by opening a fume hood sash.
- Don Personal Protective Equipment (PPE) 2.1. Put on the following PPE before approaching the spill:
 - Two pairs of nitrile gloves.[\[3\]](#)
 - A chemical-resistant lab coat or gown.[\[3\]](#)
 - NIOSH-approved respirator.[\[6\]](#)
 - Chemical splash goggles.[\[3\]](#)
- Containment and Cleanup 3.1. Do not use water or liquid cleaners, as this can spread contamination. 3.2. Gently cover the spill with an inert absorbent material like sand or vermiculite to prevent dust from becoming airborne.[\[7\]](#) 3.3. Carefully sweep or scoop the material and absorbent into a clearly labeled, sealable waste container.[\[3\]](#) Use non-sparking tools.[\[4\]](#) 3.4. Avoid any actions that create dust.[\[3\]](#)
- Decontamination 4.1. Wipe the spill area with a cloth dampened with a suitable solvent (e.g., ethanol), followed by soap and water. 4.2. Place all cleaning materials (wipes, cloths) into the same labeled hazardous waste container.
- Waste Disposal and Post-Cleanup 5.1. Securely seal the hazardous waste container. 5.2. Dispose of the waste according to institutional and local environmental regulations.[\[7\]](#) 5.3. Carefully doff all PPE, avoiding contact with contaminated surfaces. Dispose of single-use items in the hazardous waste container. 5.4. Wash hands and any exposed skin thoroughly with soap and water.[\[7\]](#) 5.5. Document the spill and cleanup procedure as required by your institution's safety office.

Visualized Workflow



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Caption: Logical workflow for the safe handling of **3,5-Dibromobenzonitrile**.

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